

Personal protective equipment for handling 5-Methylnonane

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Compound of Interest

Compound Name: 5-Methylnonane

Cat. No.: B093649

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Essential Safety and Handling Guide for 5-Methylnonane

This guide provides critical safety protocols, personal protective equipment (PPE) recommendations, and logistical plans for the handling and disposal of **5-Methylnonane** (CAS: 15869-85-9). The information is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Chemical Properties and Hazards

5-Methylnonane is a flammable liquid and vapor.^{[1][2]} It may be fatal if swallowed and enters the airways, posing a significant aspiration hazard.^{[1][2]} Understanding its physical properties is crucial for safe handling.

Property	Value	Source
Molecular Formula	C ₁₀ H ₂₂	[3][4][5]
Molecular Weight	142.28 g/mol	[1][3]
Appearance	Colorless to pale yellow liquid	[2][4][6]
Boiling Point	165 °C	[4][7]
Flash Point	38 °C (100.4 °F)	[2][4][7]
Density	0.73 g/cm ³	[4][6]
Vapor Pressure	2.5 ± 0.1 mmHg at 25°C	[3]
UN Number	3295	[6]
Hazard Class	3 (Flammable Liquid)	[6]
Packing Group	III	[6]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is the primary defense against chemical exposure. The following recommendations are based on the identified hazards.

Task	Eye/Face Protection	Skin Protection	Respiratory Protection
Low Volume / Short Duration (e.g., preparing solutions in a fume hood)	Safety glasses with side shields or chemical splash goggles.	Nitrile or neoprene gloves and a standard lab coat.	Not generally required if handled within a certified chemical fume hood.
High Volume / Long Duration (e.g., synthesis, purification)	Chemical splash goggles and a face shield.	Chemical-resistant gloves (e.g., Viton®, butyl rubber) and a chemically resistant lab coat or apron.	A NIOSH-approved respirator with an organic vapor cartridge may be necessary if not handled in a fume hood or if ventilation is inadequate.
Spill Cleanup	Chemical splash goggles and a face shield.	Heavy-duty, chemical-resistant gloves and disposable coveralls.	A NIOSH-approved respirator with an organic vapor cartridge is recommended.

Operational Plan: Safe Handling and Storage Protocol

Adherence to a strict operational protocol is essential to minimize risk.

Preparation:

- Risk Assessment: Before beginning work, perform a thorough risk assessment for the planned procedure.
- Ventilation: Ensure work is conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[8\]](#)[\[9\]](#)
- Ignition Sources: Remove all sources of ignition, such as open flames, sparks, and hot surfaces.[\[2\]](#)[\[8\]](#) Use non-sparking tools and explosion-proof equipment.[\[2\]](#)[\[8\]](#)[\[9\]](#)

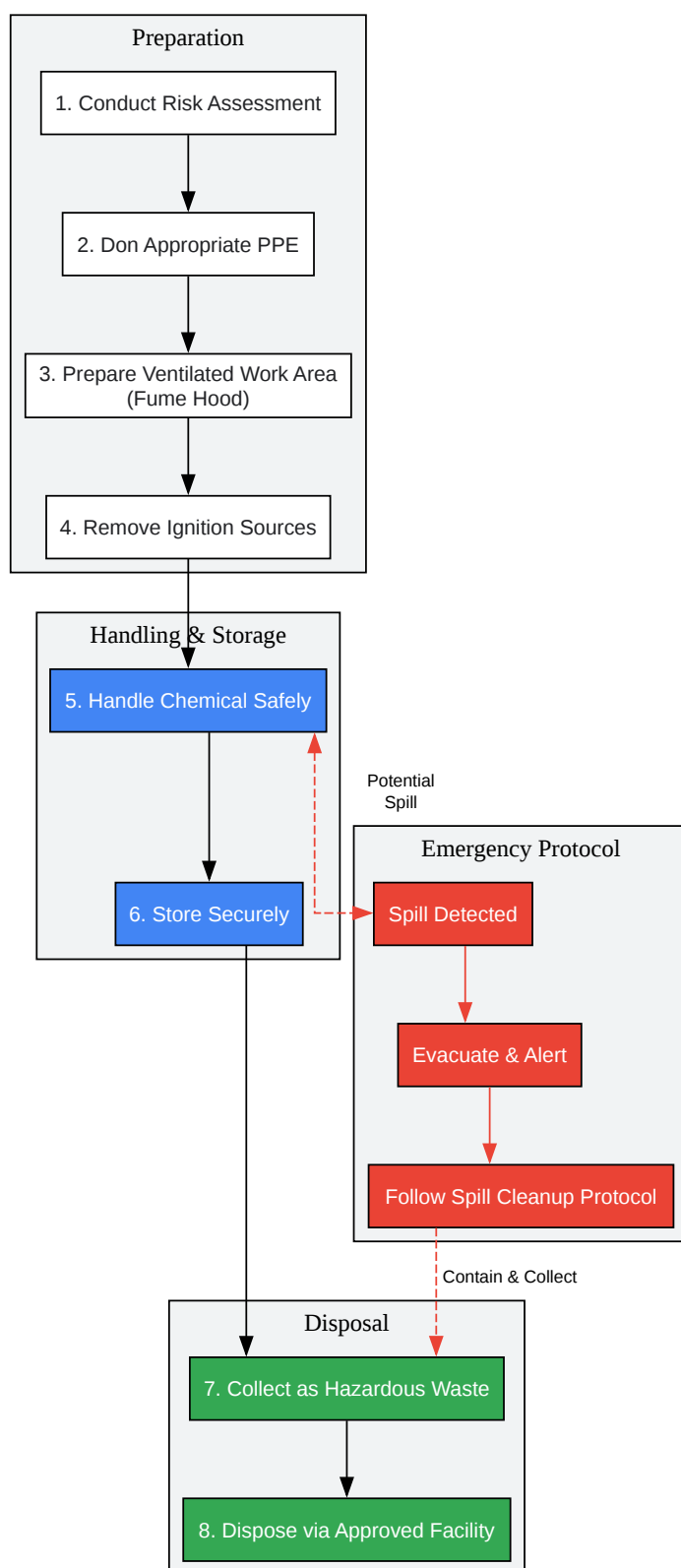
- Static Discharge: Ground and bond containers and receiving equipment to prevent static discharge.[\[2\]](#)[\[8\]](#)
- PPE: Don the appropriate PPE as specified in the table above.

Handling:

- Avoid Contact: Prevent contact with skin and eyes.[\[8\]](#)[\[9\]](#)
- Container Management: Keep the container tightly closed when not in use.[\[2\]](#)
- Personal Hygiene: Do not eat, drink, or smoke in the handling area. Wash hands thoroughly after handling.

Storage:

- Location: Store in a cool, well-ventilated, and locked-up place.[\[2\]](#)[\[8\]](#)
- Container: Keep containers tightly closed and properly labeled.[\[2\]](#)
- Compatibility: Store away from incompatible materials and ignition sources.



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Caption: Workflow for the safe handling and disposal of **5-Methylnonane**.

Emergency and Disposal Plan

Spill Procedures:

- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Containment: Prevent further leakage or spillage if it is safe to do so.[\[9\]](#)
- Cleanup: Absorb the spill with inert material (e.g., dry sand, vermiculite) and collect it into a suitable, closed container for disposal.[\[9\]](#) Use non-sparking tools for cleanup.[\[9\]](#)
- Decontaminate: Clean the spill area thoroughly.

First Aid:

- If Swallowed: Immediately call a poison center or doctor.[\[2\]](#) Do NOT induce vomiting.[\[2\]](#)
- If on Skin (or hair): Take off immediately all contaminated clothing. Rinse skin with water or shower.[\[2\]](#)
- If Inhaled: Move the person to fresh air.
- If in Eyes: Rinse cautiously with water for several minutes.

Disposal Plan:


- Waste Identification: All waste containing **5-Methylnonane** must be treated as hazardous waste.
- Collection: Collect waste in a dedicated, properly labeled, and sealed container that is compatible with the chemical. Do not mix with other waste streams.
- Disposal: Dispose of the contents and container at an approved waste disposal plant in accordance with local, state, and federal regulations.[\[2\]](#) The material can be disposed of by a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing.[\[9\]](#) Do not discharge into sewer systems.[\[9\]](#)

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